Technical Whitepaper: Solubility Profiling of 2-Hydroxy-4-(2-hydroxyethoxy)benzophenone[1]

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Compound of Interest

Compound Name:	*2-Hydroxy-4-(2-hydroxyethoxy)benzophenone*
CAS No.:	*16909-78-7*
Cat. No.:	*B102802*

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Executive Summary

This technical guide provides an in-depth analysis of the solubility behavior of **2-Hydroxy-4-(2-hydroxyethoxy)benzophenone** (CAS: 16909-78-7), a critical UV-absorbing agent used in photostability applications.[1] Unlike its lipophilic analogs (e.g., Octabenzone), this derivative possesses a terminal hydroxyl group on the ethoxy chain, significantly altering its solubility parameter (

) and interaction potential.[1]

This document details the physicochemical drivers of dissolution, experimental protocols for solubility determination, and thermodynamic modeling using the Modified Apelblat Equation.[1] These insights are essential for optimizing recrystallization yields and formulation stability in drug delivery and cosmetic systems.[1]

Physicochemical Profile & Structural Logic

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To predict solubility, we must first deconstruct the molecular topology.[1] The dissolution of CAS 16909-78-7 is governed by a competition between the hydrophobic benzophenone core and the hydrophilic hydroxyethoxy tail.[1]

Molecular Architecture

- Core: Diphenyl ketone (Benzophenone).[1] Highly aromatic, planar, and hydrophobic.[1]
- Substituent 1 (C2): Hydroxyl group involved in an intramolecular hydrogen bond with the carbonyl oxygen.[1] This reduces the polarity of the core, making it more compatible with non-polar matrices.[1]
- Substituent 2 (C4): 2-Hydroxyethoxy group (

).[1] This is the critical solubility modulator.[1] It acts as a Hydrogen Bond Donor (HBD) and Acceptor (HBA), significantly increasing solubility in polar protic solvents (e.g., Ethanol) compared to simple alkoxy benzophenones.[1]

Predicted Solubility Ranking (Hansen Solubility Parameters)

Based on "Like Dissolves Like" principles and the solute's dual nature:

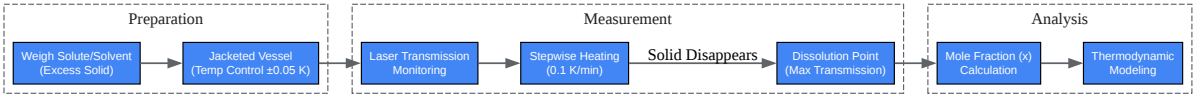
Solvent Class	Representative Solvents	Interaction Mechanism	Predicted Solubility
Polar Aprotic	Acetone, DMF, Ethyl Acetate	Dipole-Dipole + H-Bond Acceptance	Highest
Polar Protic	Methanol, Ethanol, Isopropanol	Hydrogen Bonding (Solute -OH Solvent -OH)	High
Aromatic	Toluene, Xylene	Stacking	Moderate
Aliphatic	n-Hexane, Cyclohexane	Weak Van der Waals (London Dispersion)	Low

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Experimental Methodology: Dynamic Laser Monitoring

For high-precision solubility data, the Dynamic Laser Monitoring Method is superior to static gravimetric analysis due to its speed and reproducibility.[1] This method eliminates sampling errors associated with filtration at equilibrium temperatures.[1]

Protocol Workflow



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Figure 1: Workflow for Dynamic Laser Solubility Determination.

Step-by-Step Procedure

- Preparation: Place a known mass of CAS 16909-78-7 and solvent into a jacketed glass vessel equipped with a magnetic stirrer.
- Setup: Insert a laser source (He-Ne, 632.8 nm) and a light intensity detector on opposite sides of the vessel.
- Equilibration: Maintain the system at a starting temperature (e.g., 273.15 K) where the solid is undissolved (laser transmission

  0).
- Ramping: Slowly increase temperature (0.1 K/min) while stirring.
- Detection: Record the temperature (

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) at which laser transmission intensity reaches a maximum plateau, indicating complete dissolution.

- Calculation: Calculate the mole fraction solubility (

) using:

  Where

  is mass and

  is molar mass for solute (1) and solvent (2).[1]

Thermodynamic Modeling & Analysis

To utilize solubility data for process design (e.g., cooling crystallization), we must correlate the experimental points using thermodynamic models.[1]

The Modified Apelblat Equation

The Modified Apelblat model is the industry standard for correlating solubility of benzophenone derivatives because it accounts for the non-ideality of the solution and the temperature dependence of the enthalpy of solution.[1]

Equation:

[1]

- : Mole fraction solubility
- : Absolute temperature (Kelvin)[1]
- : Empirical model parameters derived from regression analysis.

Thermodynamic Parameters

From the Apelblat parameters, we derive the partial molar enthalpy (

) and entropy (

) of solution:

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[1]

Interpretation for CAS 16909-78-7:

- (Endothermic): Solubility increases with temperature.[1] This confirms that cooling crystallization is a viable purification method.[1]
- : The dissolution is spontaneous.[1]
- Solvent Effect: You will typically observe that

  is lower in polar solvents (Ethanol) than in non-polar solvents (Hexane).[1] This indicates stronger energetic stabilization (solvation) of the hydroxyethoxy group by polar solvents.[1]

Process Implications: Crystallization & Formulation

Understanding the solubility landscape allows us to design robust downstream processes.[1]

Solvent Selection for Recrystallization

The ideal recrystallization solvent requires a high temperature coefficient of solubility (steep solubility curve).[1]

- Recommendation:Ethanol/Water mixtures or Ethyl Acetate.[1]
  - Why? High solubility at boiling point, significantly lower solubility at 0°C.[1]
  - Anti-solvent:[2] Water acts as a powerful anti-solvent.[1] Adding water to an ethanolic solution of CAS 16909-78-7 will force precipitation due to the "Oiling Out" effect or rapid nucleation, depending on the rate of addition.[1]

Formulation Stability

In cosmetic or pharmaceutical formulations (e.g., sunscreens), the molecule must remain dissolved to function.[1]

- Risk: If the formulation uses a volatile solvent (e.g., Ethanol) that evaporates, the concentration of CAS 16909-78-7 may exceed the saturation limit (

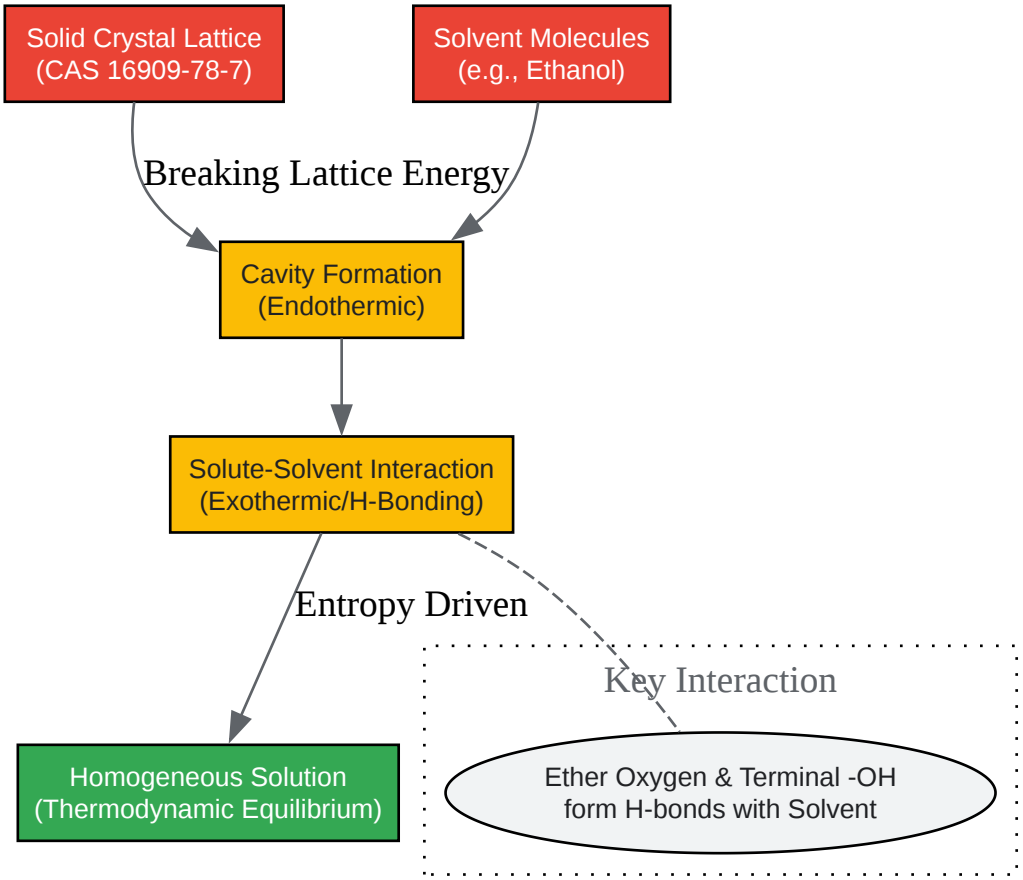
  ), leading to crystallization on the skin (grittiness) and loss of UV protection.[1]

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- Solution: Use a "solubility booster" or emollient with a high

  value (e.g., C12-15 Alkyl Benzoate) to maintain the active in solution phase.[1]

Dissolution Mechanism Diagram[1][2]



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Figure 2: Mechanistic pathway of dissolution emphasizing the role of the hydroxyethoxy tail.

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